

# Application Note & Protocol: Synthesis of Diphenylacetic Acid via Friedel-Crafts Reaction

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## Compound of Interest

Compound Name: *Diphenylacetic Acid*

Cat. No.: *B108402*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Diphenylacetic acid** is a valuable precursor in the synthesis of various pharmaceuticals. This document outlines the experimental setup for the production of **diphenylacetic acid** utilizing a Friedel-Crafts reaction, a fundamental method in organic chemistry for the formation of C-C bonds involving an aromatic ring. The protocol detailed below is based on the reaction of glyoxylic acid with benzene in the presence of a strong acid catalyst.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **diphenylacetic acid** via the Friedel-Crafts reaction between glyoxylic acid and benzene.

Parameter	Value	Reference
Reactants		
Glyoxylic acid hydrate	18.6 g (0.2 mol)	[1]
Benzene	200 cc	[1]
Chlorosulfonic acid (Catalyst)	162.0 g	[1]
Reaction Conditions		
Initial Temperature	20-30 °C	[1]
Catalyst Addition Time	2 hours	[1]
Agitation Time at 20-30 °C	1.5 hours	[1]
Final Temperature	50 °C	[1]
Agitation Time at 50 °C	1 hour	[1]
Product Information		
Theoretical Yield	43.0 g	[1]
Actual Yield (crude)	67.2% of theory	[1]
Melting Point (recrystallized)	141.5-143.5 °C	[1]
Purity (after recrystallization)	100% (by titration)	[1]

## Experimental Protocol

This protocol details the synthesis of **diphenylacetic acid** from glyoxylic acid and benzene using chlorosulfonic acid as a catalyst.[1]

Materials:

- Glyoxylic acid hydrate (18.6 g)
- Benzene (200 cc)
- Chlorosulfonic acid (162.0 g)

- Cold water (1000 cc)
- Sodium hydroxide (20 g)
- Toluene
- Concentrated sulfuric acid

Equipment:

- Reaction flask equipped with a mechanical stirrer and a dropping funnel
- Heating mantle
- Distillation apparatus
- Separatory funnel
- Buchner funnel and filter flask
- Beakers and other standard laboratory glassware

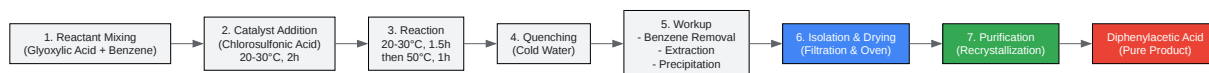
Procedure:

- **Reaction Setup:** In a reaction flask, prepare a mixture of benzene (200 cc) and glyoxylic acid hydrate (18.6 g).
- **Catalyst Addition:** With agitation, slowly add chlorosulfonic acid (162.0 g) to the mixture over a 2-hour period, maintaining the reaction temperature between 20-30 °C.
- **Initial Reaction:** Continue agitation at 20-30 °C for an additional 1.5 hours.
- **Heating:** Raise the reaction temperature to 50 °C and maintain for 1 hour.
- **Quenching:** Quench the reaction mixture by pouring it into 1000 cc of cold water.
- **Benzene Removal:** Remove the excess benzene by distillation.

- Extraction: Decant the aqueous acid solution from the crude product. Dissolve the crude product in a solution of sodium hydroxide (20 g) in 300 cc of water. Extract this solution with toluene to remove impurities.
- Precipitation: Separate the aqueous layer containing the sodium salt of **diphenylacetic acid**. Acidify this solution with concentrated sulfuric acid until it tests red on alkali test paper to precipitate the **diphenylacetic acid**.
- Isolation and Drying: Filter the precipitated product and dry it in an oven at 80 °C.
- Purification: Recrystallize the crude product from toluene to obtain pure **diphenylacetic acid**.

## Experimental Workflow Diagram

The following diagram illustrates the key stages of the Friedel-Crafts synthesis of **diphenylacetic acid**.



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Caption: Workflow for **Diphenylacetic Acid** Synthesis.

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## References

- 1. US2756254A - Method of preparing diphenyl acetic acid - Google Patents [patents.google.com]

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